

Technical Guide: Physicochemical Properties of 2-Amino-6-methylbenzonitrile

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Compound of Interest

Compound Name: 2-Amino-6-methylbenzonitrile

Cat. No.: B1267100

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **2-Amino-6-methylbenzonitrile** (CAS No: 56043-01-7). The information is presented to support research, development, and drug discovery activities involving this compound.

Core Physical Properties

Quantitative data for **2-Amino-6-methylbenzonitrile**, also known as 6-Amino-o-tolunitrile, are summarized in the table below. These values have been compiled from various chemical supplier databases and public chemical information sources.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ N ₂	[1]
Molecular Weight	132.16 g/mol	[1]
Melting Point	127-132 °C	[1]
Boiling Point	Not available	[1]
Density	Not available	[1]
Appearance	Solid	[No specific citation]
CAS Number	56043-01-7	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2-Amino-6-methylbenzonitrile** are not extensively available in peer-reviewed literature. The data presented are typically generated using standard analytical techniques. A generalized approach for determining these properties is outlined below.

Melting Point Determination

The melting point of a solid compound like **2-Amino-6-methylbenzonitrile** is a key indicator of its purity and is typically determined using one of the following methods:

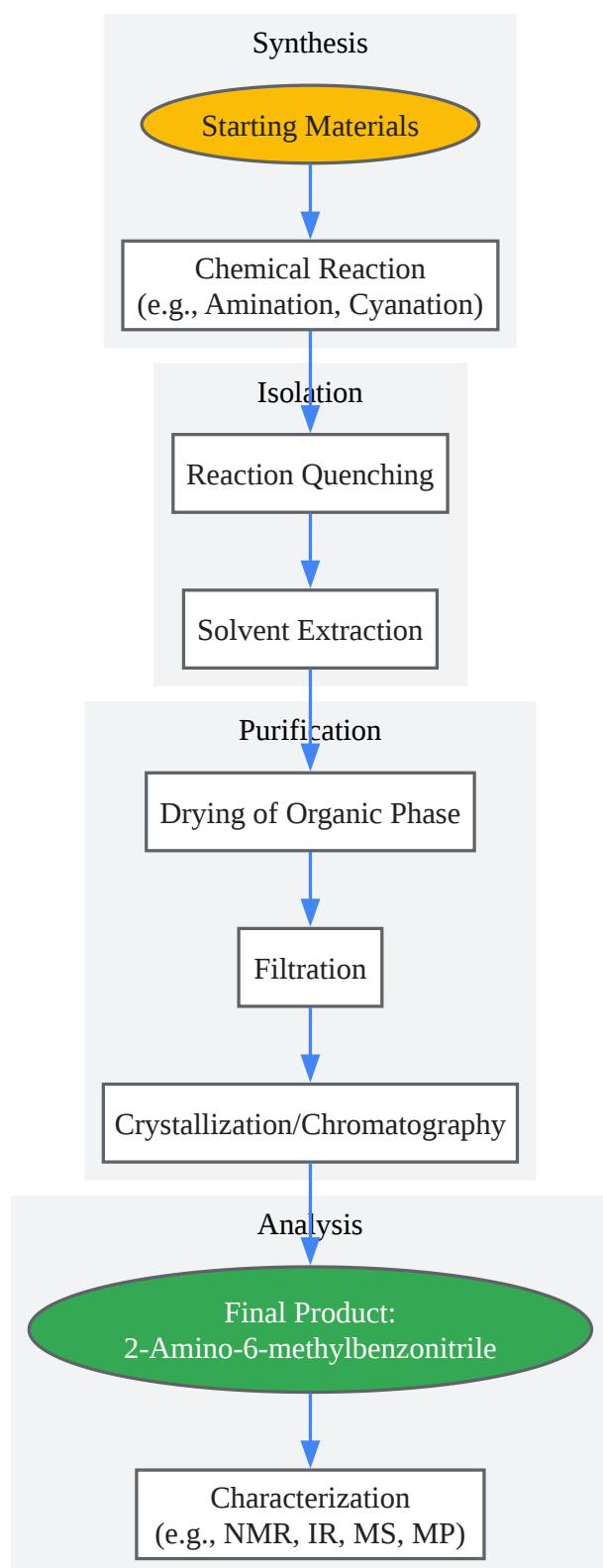
- Capillary Melting Point Method:
 - A small, finely powdered sample of the crystalline solid is packed into a thin-walled capillary tube.
 - The capillary tube is placed in a melting point apparatus, which contains a heated block or oil bath and a thermometer or an electronic temperature sensor.
 - The temperature is raised at a controlled rate.
 - The temperature range from which the solid begins to melt to when it becomes completely liquid is recorded as the melting point range. For **2-Amino-6-methylbenzonitrile**, this is

reported as 127-132 °C[1].

- Differential Scanning Calorimetry (DSC):
 - A small, weighed sample is placed in a sealed aluminum pan, and an empty reference pan is also prepared.
 - Both pans are heated in the DSC instrument at a constant rate.
 - The difference in heat flow required to maintain the sample and reference at the same temperature is measured.
 - An endothermic peak is observed on the resulting thermogram, and the onset or peak of this peak is taken as the melting point.

Synthesis and Purification Workflow

While a specific, detailed synthesis protocol for **2-Amino-6-methylbenzonitrile** is not provided in the search results, a generalized experimental workflow for the synthesis and purification of similar aminobenzonitrile derivatives can be logically constructed. This often involves the chemical reaction of precursors, followed by isolation and purification of the final product.

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Caption: Generalized workflow for the synthesis and purification of **2-Amino-6-methylbenzonitrile**.

This workflow illustrates the key stages from starting materials to the final, characterized product. The synthesis stage involves the core chemical transformation. This is followed by isolation steps to separate the crude product from the reaction mixture. The crude product then undergoes purification, which could involve techniques like crystallization or column chromatography. Finally, the purity and identity of the final compound are confirmed through various analytical methods.

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References

- 1. chemsynthesis.com [chemsynthesis.com]
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